

Essential Safety and Operational Guide for Handling Quinazolin-6-amine

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Compound of Interest

Compound Name: Quinazolin-6-amine

Cat. No.: B110992

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Quinazolin-6-amine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of key quantitative data for **Quinazolin-6-amine** is presented below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₇ N ₃
Molecular Weight	145.16 g/mol
Melting Point/Range	45 - 48 °C / 113 - 118.4 °F
Boiling Point/Range	243 °C / 469.4 °F @ 772.50 mmHg
Flash Point	106 °C / 222.8 °F

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Quinazolin-6-amine** to minimize exposure and ensure personal safety.

PPE Category	Specifications and Requirements
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) must be worn and inspected before use. [2] [3] Wear a lab coat or fire/flame resistant and impervious clothing to ensure full skin coverage. [1] [2] [3]
Respiratory Protection	Handle only in a well-ventilated area, preferably within a chemical fume hood. [2] [3] If dusts or aerosols may be generated, or if exposure limits are exceeded, a full-face respirator should be used. [1] [2] [3]

Standard Operating Procedure for Safe Handling

Follow this step-by-step guide for the safe handling of **Quinazolin-6-amine** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated workspace, preferably a certified chemical fume hood.[\[2\]](#)[\[3\]](#)
- Verify that an eyewash station and safety shower are readily accessible.
- Prepare all necessary equipment and reagents before handling the compound.

2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat, ensuring it is fully buttoned.
- Wear the appropriate chemical-resistant gloves.[\[2\]](#)
- Don tightly fitting safety goggles and, if necessary, a face shield.[\[1\]](#)

- If working outside a fume hood or if aerosolization is possible, wear a respirator.[[1](#)][[2](#)]

3. Handling the Compound:

- Avoid the formation of dust and aerosols.[[2](#)][[4](#)]
- Use non-sparking tools to prevent ignition.[[2](#)]
- Avoid contact with skin and eyes.[[2](#)][[4](#)]
- Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)][[2](#)]

4. Spill Management:

- In case of a spill, evacuate non-essential personnel from the area.[[2](#)]
- Ensure the area is well-ventilated.
- Collect the spilled material using appropriate absorbent materials and place it in a sealed, labeled hazardous waste container.[[2](#)][[3](#)]
- Clean the spill area thoroughly.
- Report the spill to the laboratory supervisor and environmental health and safety (EHS) office.[[3](#)]

First Aid Measures

Immediate first aid is crucial in the event of exposure to **Quinazolin-6-amine**.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1] [2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. [2] [5] Seek medical attention if irritation persists. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. [2] Call a physician or poison control center immediately. [2]

Disposal Plan

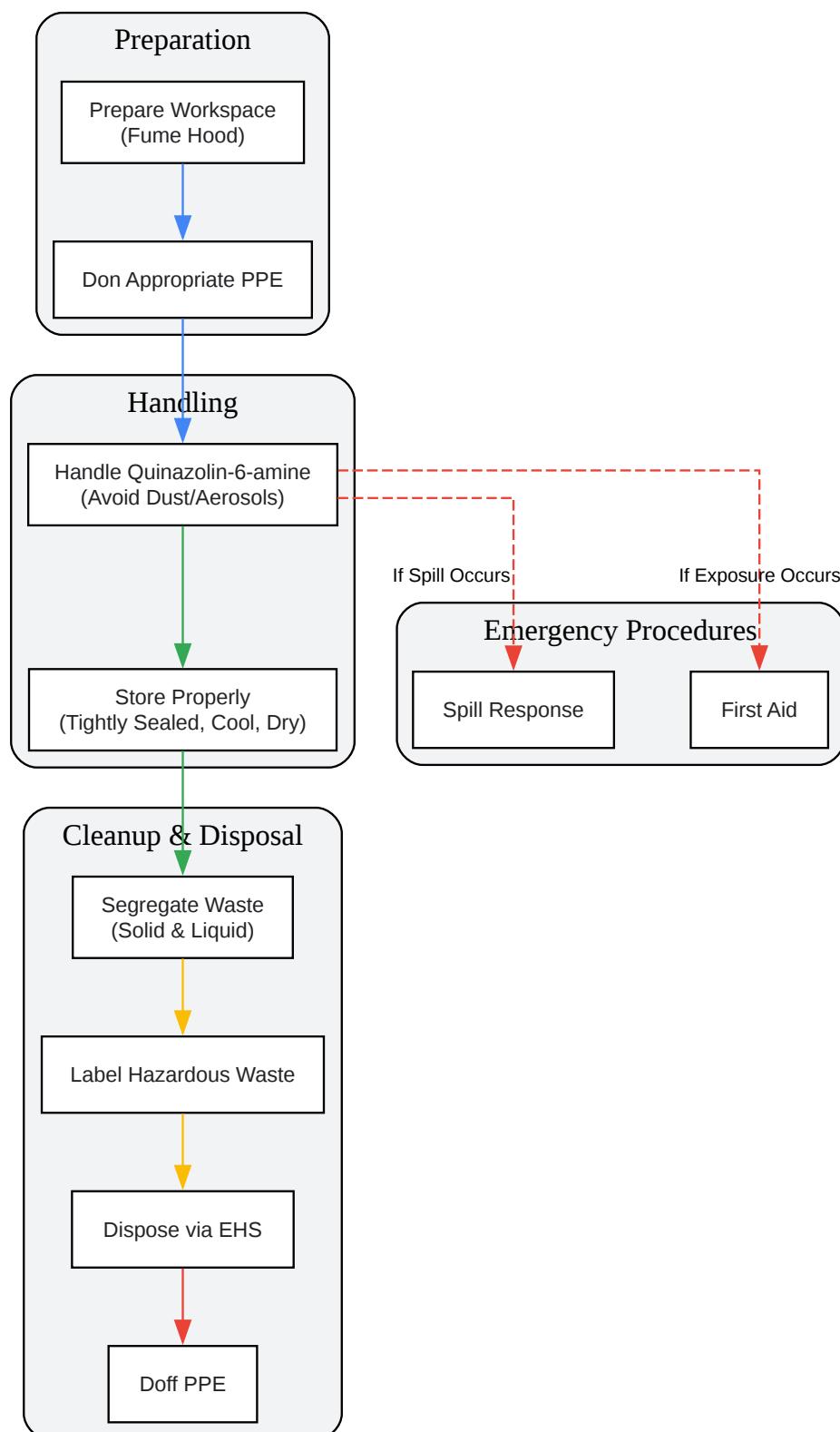
Proper disposal of **Quinazolin-6-amine** and its contaminated waste is essential to prevent environmental contamination and comply with regulations.

- Solid Waste: Collect solid **Quinazolin-6-amine** and any contaminated disposable items (e.g., weighing paper, gloves) in a dedicated, sealed, and clearly labeled hazardous waste container.[\[3\]](#)
- Liquid Waste: Solutions containing **Quinazolin-6-amine** should be collected in a separate, sealed, and clearly labeled hazardous waste container.[\[3\]](#) Do not mix with other solvent waste streams unless permitted by your institution's EHS office.[\[3\]](#)
- Labeling: All waste containers must be labeled as "Hazardous Waste" with the full chemical name, "**Quinazolin-6-amine**".[\[3\]](#)

- Storage: Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials.[3]
- Disposal: Arrange for waste pickup through your institution's EHS office.[3] Disposal must be conducted through an approved hazardous waste disposal program.[3] The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not dispose of this chemical down the drain or in standard laboratory trash.[2][3]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Quinazolin-6-amine**.

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Caption: Workflow for safe handling of **Quinazolin-6-amine**.

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